

Essential Safety and Handling Protocols for BTX161

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Compound of Interest

Compound Name: *BTX161*
Cat. No.: *B15543735*

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **BTX161**, a potent CK1 α degrader and thalidomide analog. Given the absence of a specific Material Safety Data Sheet (MSDS), these guidelines are based on best practices for handling cytotoxic and hazardous compounds, as well as information on related thalidomide analogs. A thorough risk assessment should be conducted by qualified personnel before commencing any work with this compound.

Personal Protective Equipment (PPE)

Due to its cytotoxic potential as a thalidomide analog, a comprehensive PPE protocol is mandatory when handling **BTX161** in any form (solid or solution).

PPE Category	Item	Specifications
Hand Protection	Double Gloves	Two pairs of chemotherapy-grade nitrile gloves. The outer glove should be changed immediately upon contamination.
Body Protection	Disposable Gown	Solid-front, back-closing gown made of a low-permeability fabric. Cuffs should be tucked under the inner glove.
Eye Protection	Safety Goggles	Chemical splash goggles to protect against splashes and aerosols.
Face Protection	Face Shield	To be worn in conjunction with safety goggles, especially when there is a significant risk of splashing.
Respiratory Protection	N95 Respirator	Recommended for handling the powdered form of BTX161 to prevent inhalation of fine particles.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is critical to minimize exposure and ensure a safe laboratory environment.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the package for any signs of damage. If the package is compromised, treat it as a spill and notify the safety officer immediately.

- **Dedicated Storage:** Store **BTX161** in a dedicated, locked cabinet or refrigerator within a designated cytotoxic agent handling area.
- **Labeling:** Ensure all containers are clearly labeled with the compound name, concentration, date of preparation, and the initials of the researcher.
- **Storage Conditions:**
 - **Powder:** Store at -20°C for up to 2 years.
 - **DMSO Stock Solution:** Store at -80°C for up to 6 months, or at -20°C for up to 1 month.

Preparation of Solutions

- **Designated Area:** All handling of **BTX161**, including weighing and solution preparation, must be conducted in a certified chemical fume hood or a biological safety cabinet (Class II, Type B2).
- **Weighing:** Use a disposable weighing paper or a dedicated, contained balance.
- **Dissolution:**
 - Add solvents slowly and carefully to the powdered compound to avoid aerosolization.
 - If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.
 - **Solubility Data:**

Solvent	Concentration
DMSO	≥ 2.5 mg/mL (9.18 mM)
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.5 mg/mL (9.18 mM)
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (9.18 mM)

| 10% DMSO + 90% Corn Oil | ≥ 2.5 mg/mL (9.18 mM) |

- Labeling: Immediately label the container with the solution's name, concentration, solvent, date, and your initials.

Experimental Use

- Containment: Keep all experimental procedures involving **BTX161** within a designated and clearly marked area of the laboratory.
- Transportation: When moving **BTX161** solutions, use sealed, leak-proof secondary containers.
- Avoid Contamination: Do not use the same equipment for other purposes until it has been thoroughly decontaminated.
- Work Surface: Cover the work area with a disposable, absorbent, plastic-backed liner.

Disposal Plan: Waste Management

Proper disposal of **BTX161** and contaminated materials is essential to prevent environmental contamination and accidental exposure.

- Waste Segregation: All materials that come into contact with **BTX161** are considered cytotoxic waste and must be segregated from regular laboratory trash.
- Waste Containers: Use clearly labeled, leak-proof, and puncture-resistant containers for cytotoxic waste.
- Types of Waste and Disposal Procedures:

Waste Type	Disposal Procedure
Solid Waste	(e.g., gloves, gowns, weighing paper, pipette tips) Place in a designated cytotoxic waste bag within a rigid, labeled container.
Liquid Waste	(e.g., unused solutions, contaminated media) Collect in a labeled, leak-proof, and chemically compatible container. Do not mix with other chemical waste streams unless compatibility has been confirmed.

| Sharps | (e.g., needles, contaminated glassware) Dispose of immediately in a designated sharps container for cytotoxic waste. |

- Decontamination of Surfaces: Clean the work area with a suitable detergent and water after each use.
- Waste Pickup: Arrange for the disposal of cytotoxic waste through your institution's hazardous waste management program.

Emergency Procedures: Spills and Exposure

Spill Management

- Evacuate: Alert others in the area and evacuate if necessary.
- Secure the Area: Restrict access to the spill area.
- PPE: Don the appropriate PPE before cleaning the spill.
- Containment: Use a cytotoxic spill kit to absorb the spill. Work from the outside of the spill inwards.
- Decontamination: Clean the area with a suitable decontaminating agent, followed by detergent and water.

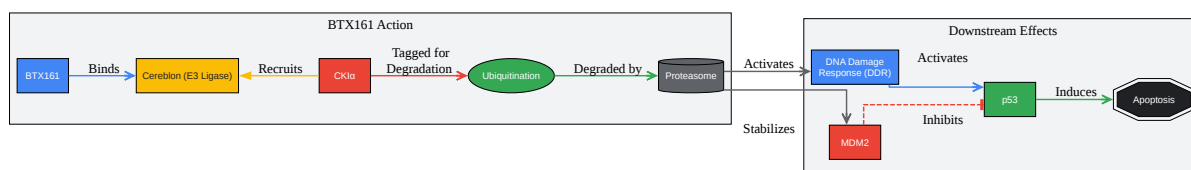
- Disposal: All materials used for spill cleanup must be disposed of as cytotoxic waste.
- Reporting: Report the spill to the laboratory supervisor and the institutional safety officer.

Personal Exposure

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and copious amounts of water for at least 15 minutes.
- Eye Contact: Immediately flush the eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air immediately.
- Ingestion: Do not induce vomiting.
- Seek Medical Attention: In all cases of exposure, seek immediate medical attention and provide details of the compound.

BTX161 Signaling Pathway

BTX161 is a CK1 α degrader. It functions as a molecular glue, bringing the E3 ubiquitin ligase Cereblon (CRBN) into proximity with Casein Kinase 1 α (CK1 α), leading to the ubiquitination and subsequent proteasomal degradation of CK1 α . This degradation activates the DNA damage response (DDR) and p53, while also stabilizing the p53 antagonist MDM2.[1]



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Caption: **BTX161**-mediated degradation of CKI α and downstream signaling.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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